

An In-Depth Technical Guide to 4-Iodobenzo[d][1][2]dioxole

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Compound of Interest

Compound Name: 4-Iodobenzo[d][1,3]dioxole

Cat. No.: B1591886

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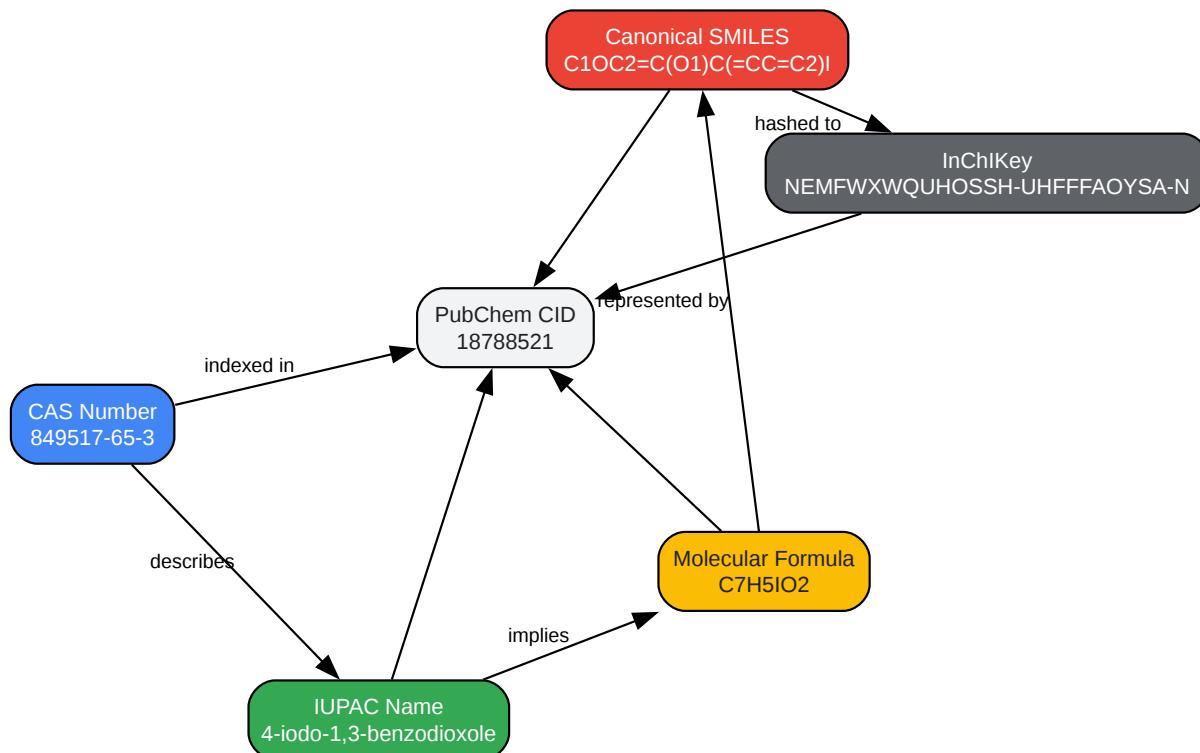
This guide provides a comprehensive overview of 4-Iodobenzo[d][1][2]dioxole, a key chemical intermediate. It details its identifiers, physicochemical properties, and critical safety information, offering a vital resource for professionals in research and development.

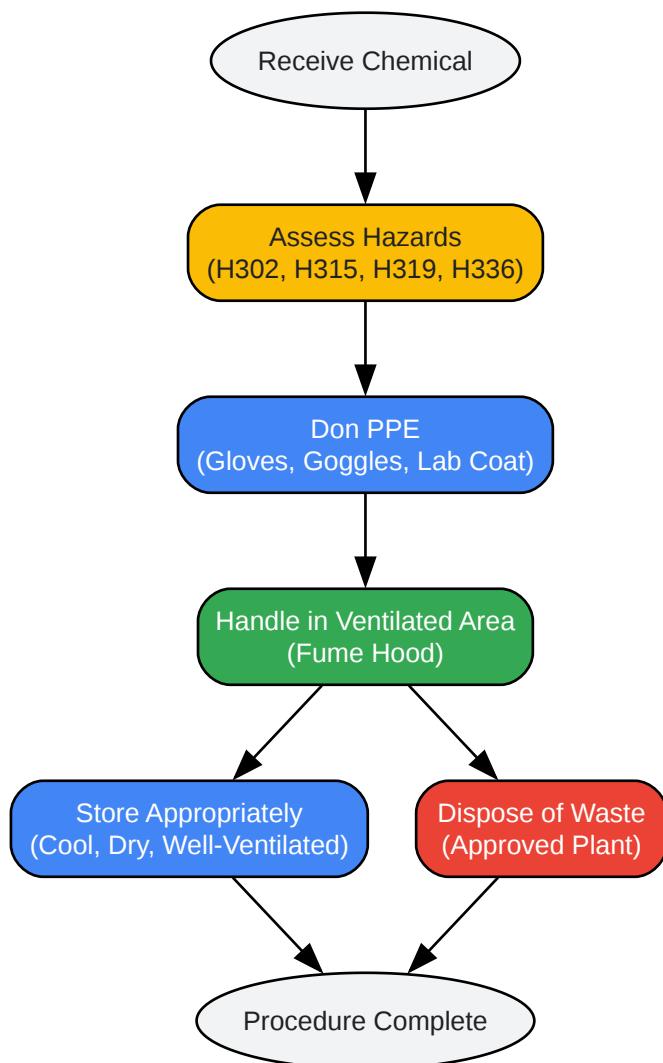
Section 1: Chemical Identifiers and Molecular Structure

4-Iodobenzo[d][1][2]dioxole is a halogenated aromatic ether. The primary identifiers for this compound are crucial for accurate documentation and procurement in a research and development setting.

| Identifier | Value | Source |
|-------------------|-----------------------------|---|
| CAS Number | 849517-65-3 | [1] [2] [3] |
| IUPAC Name | 4-iodo-1,3-benzodioxole | [2] |
| Molecular Formula | C7H5IO2 | [2] [3] |
| Molecular Weight | 248.02 g/mol | [2] |
| Canonical SMILES | C1OC2=C(O1)C(=CC=C2)I | [3] |
| InChIKey | NEMFWXWQUHOSSH-UHFFFAOYSA-N | [2] [3] |
| PubChem CID | 18788521 | [2] [3] |

The relationship between these core identifiers is visualized below, illustrating the interconnectedness of nomenclature and structural representation.





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References

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